

# L-745,870 Solubility & Dissolution: Technical Support Guide

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## Compound of Interest

Compound Name: L-745870

Cat. No.: B1674075

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) regarding the solubility of L-745,870 in water and DMSO.

## Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of L-745,870 in DMSO and water?

A1: The solubility of L-745,870 depends on whether it is in its base form or a salt form (hydrochloride or trihydrochloride). The salt forms generally exhibit significantly higher aqueous solubility.

Data Presentation: Solubility of L-745,870 and its Salts

| Compound Form              | Solvent     | Maximum Concentration (mg/mL) | Maximum Concentration (mM) | Notes                   |
|----------------------------|-------------|-------------------------------|----------------------------|-------------------------|
| L-745,870 (Base)           | DMSO        | 25 mg/mL                      | 76.49 mM                   | Requires sonication.[1] |
| L-745,870 hydrochloride    | Water       | ≥ 100 mg/mL                   | ≥ 275.27 mM                | Saturation unknown.[2]  |
| DMSO                       | 32.26 mg/mL | 88.80 mM                      | Requires sonication.[2]    |                         |
| L-745,870 trihydrochloride | Water       | 43.62 mg/mL                   | 100 mM                     |                         |

Q2: I am having trouble dissolving L-745,870 in DMSO. What could be the issue?

A2: Difficulty in dissolving L-745,870 or its hydrochloride salt in DMSO is a common issue that can be attributed to the hygroscopic nature of DMSO.[1][2] DMSO readily absorbs moisture from the air, and this water content can significantly reduce the solubility of the compound.

Troubleshooting Steps:

- Use fresh, high-quality DMSO: Always use a new, unopened bottle or a properly stored aliquot of anhydrous DMSO.[1][2]
- Sonication: Use an ultrasonic bath to aid dissolution.[1][2]
- Gentle Warming: If sonication is not sufficient, gentle warming of the solution can help. Be cautious with temperature to avoid compound degradation.[1]

Q3: How should I prepare a stock solution of L-745,870 for my experiments?

A3: The protocol for preparing a stock solution depends on the intended use (in vitro vs. in vivo) and the specific form of the compound you have.

## Experimental Protocols

### Protocol 1: Preparing a Stock Solution in DMSO (for in vitro use)

This protocol is suitable for preparing a concentrated stock solution for cell culture and other in vitro assays.

- **Weigh the Compound:** Accurately weigh the required amount of L-745,870 powder.
- **Add Solvent:** Add the calculated volume of fresh, anhydrous DMSO to achieve the desired concentration (e.g., for a 10 mM stock).
- **Aid Dissolution:** Vortex the solution briefly. If the compound does not fully dissolve, place the vial in an ultrasonic water bath until the solution is clear.[\[1\]\[2\]](#)
- **Storage:** Once dissolved, aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles.[\[1\]\[2\]](#) Store aliquots at -20°C for short-term (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[1\]\[2\]\[3\]](#)

### Protocol 2: Preparing a Dosing Solution for in vivo Experiments

For animal studies, L-745,870 is often administered in a vehicle containing co-solvents to ensure solubility and stability. It is recommended to prepare these solutions fresh on the day of use.[\[4\]](#)

**Vehicle Formulation 1: PEG300/Tween-80/Saline** This formulation results in a clear solution with a solubility of at least 2.5 mg/mL (7.65 mM).[\[1\]\[4\]](#)

- **Prepare a DMSO Stock:** First, prepare a concentrated stock solution in DMSO (e.g., 25 mg/mL) as described in Protocol 1.
- **Add Co-solvents:** For a 1 mL final solution, follow these steps sequentially:[\[4\]](#)
  - Take 100 µL of the 25 mg/mL DMSO stock solution.
  - Add 400 µL of PEG300 and mix thoroughly.
  - Add 50 µL of Tween-80 and mix thoroughly.
  - Add 450 µL of saline to reach the final volume of 1 mL.

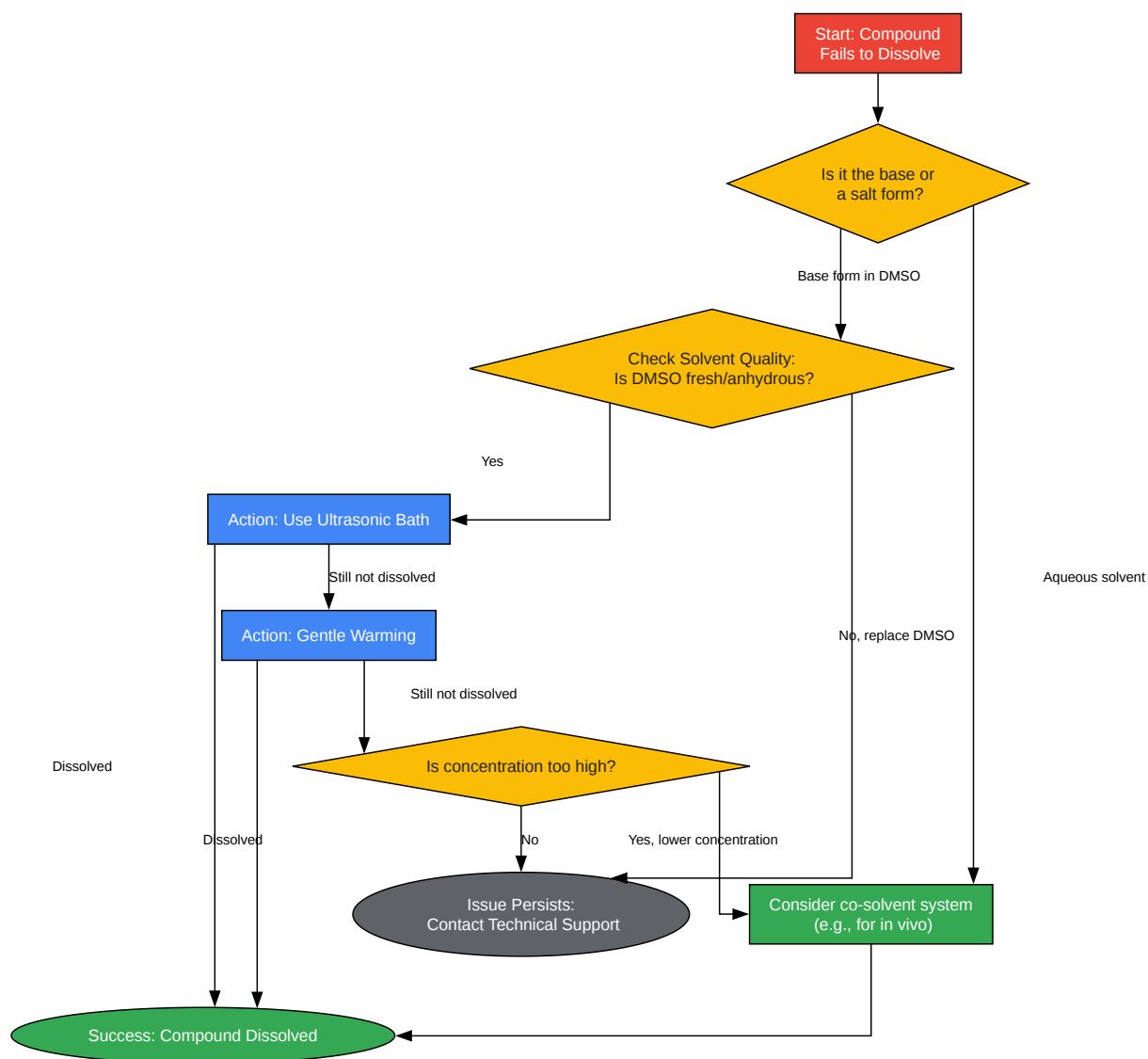
- Final Solution: The final solvent composition will be 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[\[1\]](#)

Vehicle Formulation 2: Corn Oil This formulation also yields a clear solution with a solubility of at least 2.5 mg/mL (7.65 mM).[\[1\]](#)

- Prepare a DMSO Stock: Prepare a concentrated stock in DMSO as described above.
- Add Corn Oil: For a 1 mL final solution, add 100  $\mu$ L of the DMSO stock to 900  $\mu$ L of corn oil.
- Final Solution: The final solvent composition will be 10% DMSO and 90% Corn Oil.[\[1\]](#)

## Troubleshooting Workflow

If you encounter solubility issues, the following workflow can help diagnose and solve the problem.



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Caption: Troubleshooting workflow for L-745,870 dissolution issues.

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